

Application Notes and Protocols for BI-9466: Information Not Available

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Compound of Interest

Compound Name: BI-9466

Cat. No.: B15588862

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Extensive searches for an experimental compound specifically designated as "**BI-9466**" did not yield any publicly available information regarding its use in cell culture, its mechanism of action, or any associated experimental protocols. The search results primarily identified a product with a similar catalog number, an antibody, and a different small molecule inhibitor, BI-3406. It is possible that "**BI-9466**" is an internal compound designation not yet described in published literature, or the name may be a misidentification.

Alternative Findings:

While no data exists for "**BI-9466**," the following related findings may be of interest to researchers:

- **Phospho-FoxO3a (Ser253) Antibody #9466:** This is a commercially available polyclonal antibody used to detect the phosphorylated form of the FoxO3a transcription factor.^{[1][2][3][4]} The Forkhead box protein O3 (FoxO3a) is a key player in regulating cell cycle arrest and apoptosis.^{[1][2][3][4]} Its activity is modulated by phosphorylation through signaling pathways such as the PI3K-Akt pathway.^{[1][3][4]} Phosphorylation at Ser253 leads to the nuclear export of FoxO3a, thereby inhibiting its transcriptional activity.^[1]
- **BI-3406:** This compound is a potent and selective inhibitor of the interaction between KRAS and Son of Sevenless 1 (SOS1).^{[5][6]} BI-3406 binds to the catalytic domain of SOS1, preventing it from acting as a guanine nucleotide exchange factor (GEF) for KRAS.^{[5][6]} This inhibition leads to a reduction in the levels of active, GTP-bound KRAS and subsequently

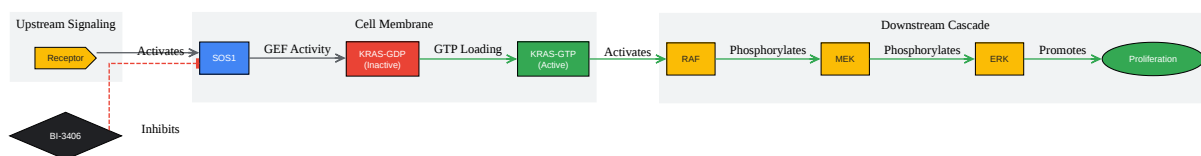
suppresses the downstream MAPK signaling pathway.[5][6] BI-3406 has shown efficacy in limiting the proliferation of cancer cell lines with KRAS G12 or G13 mutations.[5][6]

Summary of BI-3406 In Vitro Activity:

Parameter	Value	Cell Lines	Reference
IC ₅₀	6 nM	Not specified	[5]
Effect	Reduces formation of GTP-loaded KRAS	KRAS-dependent cancer cell lines	[5][6]
Pathway Inhibition	Inhibits MAPK pathway signaling (p-ERK)	KRAS G12 or G13 mutant cells	[5][6]
Cellular Response	Limits cell proliferation	KRAS-driven cancer cell lines	[6]

BI-3406 Mechanism of Action:

BI-3406 functions by allosterically inhibiting the SOS1 protein, a key activator of KRAS. By preventing the SOS1-KRAS interaction, BI-3406 effectively dampens the entire downstream signaling cascade that is constitutively active in many KRAS-mutant cancers.



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Caption: Mechanism of action of BI-3406.

Due to the lack of specific information for "**BI-9466**," we are unable to provide the requested detailed application notes and experimental protocols. We recommend verifying the compound name and searching for internal documentation or publications that may not be publicly accessible. If "BI-3406" is the intended compound of interest, further literature review would be necessary to construct a detailed experimental protocol.

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References

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- 6. BI-3406, a potent and selective SOS1::KRAS interaction inhibitor, is effective in KRAS-driven cancers through combined MEK inhibition - PMC [pmc.ncbi.nlm.nih.gov]
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